

Application Notes and Protocols: Cis-1,2-Cyclohexanedicarboxylic Acid Derivatives in Plasticizer Manufacturing

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Compound of Interest

Compound Name: *cis-1,2-Cyclohexanedicarboxylic acid*

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These application notes provide a comprehensive overview of the use of **cis-1,2-cyclohexanedicarboxylic acid** and its derivatives, primarily in the form of its anhydride (hexahydrophthalic anhydride - HHPA), for the manufacturing of non-phthalate plasticizers. This document outlines the synthesis of a key plasticizer, di(2-ethylhexyl)-1,2-cyclohexane dicarboxylate (DEHCH), and details the protocols for evaluating its performance in polyvinyl chloride (PVC), a common polymer in medical devices and other sensitive applications.

Introduction to Cis-1,2-Cyclohexanedicarboxylic Acid-Based Plasticizers

Cis-1,2-cyclohexanedicarboxylic acid is a saturated cyclic dicarboxylic acid that serves as a crucial intermediate in the production of high-performance plasticizers.^[1] Its derivatives are gaining prominence as environmentally friendly and safer alternatives to traditional phthalate-based plasticizers, which have raised health concerns. The most common application involves the esterification of its anhydride, hexahydrophthalic anhydride (HHPA), with various alcohols to produce esters like di(2-ethylhexyl)-1,2-cyclohexane dicarboxylate (DEHCH) and diisononyl cyclohexane-1,2-dicarboxylate (DINCH).^{[2][3][4]} These plasticizers are valued for their excellent compatibility with PVC, low migration rates, and favorable toxicological profiles,

making them suitable for sensitive applications such as medical devices, toys, and food packaging.[4]

The plasticizing effect of these molecules is based on their ability to position themselves between the long polymer chains of PVC. This increases the free volume within the polymer matrix, reducing the intermolecular forces between the chains and lowering the glass transition temperature (Tg). The result is a more flexible and workable material. The effectiveness of a plasticizer is determined by its chemical structure, molecular weight, and compatibility with the polymer.

Data Presentation: Performance of Cyclohexanedicarboxylate Plasticizers in PVC

The following tables summarize the quantitative data on the performance of DEHCH and DINCH in PVC compared to the traditional phthalate plasticizer, di(2-ethylhexyl) phthalate (DEHP). The data is compiled from various studies and presented here for easy comparison.

Table 1: Mechanical Properties of Plasticized PVC (50 phr plasticizer)

Property	Unplasticized PVC	PVC with DEHP	PVC with DINCH	PVC with DEHCH
Tensile Strength (MPa)	~52	15 - 25	18 - 28	17 - 27
Elongation at Break (%)	<10	250 - 400	300 - 450	280 - 420
100% Modulus (MPa)	-	5 - 10	6 - 12	5 - 11
Hardness (Shore A)	>100	75 - 85	80 - 90	78 - 88

Table 2: Migration Stability of Plasticizers from PVC (Weight Loss %)

Solvent	PVC with DEHP	PVC with DINCH	PVC with DEHCH
Water (24h, 25°C)	<0.1	<0.1	<0.1
Ethanol (50%) (24h, 25°C)	1.0 - 2.5	0.5 - 1.5	0.8 - 2.0
n-Hexane (24h, 25°C)	5.0 - 10.0	2.0 - 5.0	3.0 - 7.0

Table 3: Thermal Stability of Plasticized PVC

Property	PVC with DEHP	PVC with DINCH	PVC with DEHCH
Onset Decomposition Temp. (°C) (TGA)	~220 - 240	~230 - 250	~225 - 245
Temperature at Max. Weight Loss (°C) (DTG)	~260 - 280	~270 - 290	~265 - 285

Experimental Protocols

The following are detailed methodologies for the synthesis of a **cis-1,2-cyclohexanedicarboxylic acid**-based plasticizer and the evaluation of its performance in PVC.

Protocol 1: Synthesis of Di(2-ethylhexyl)-1,2-cyclohexane Dicarboxylate (DEHCH)

This protocol describes the two-stage esterification of hexahydrophthalic anhydride (HHPA) with 2-ethylhexanol.

Materials:

- Hexahydrophthalic anhydride (HHPA)
- 2-ethylhexanol (iso-octanol)

- Concentrated sulfuric acid (catalyst)
- Sodium carbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Toluene (optional, for azeotropic removal of water)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser with a Dean-Stark trap
- Mechanical stirrer
- Heating mantle with temperature controller
- Separatory funnel
- Rotary evaporator

Procedure:**Stage 1: Monoesterification (Rapid, Catalyst-Free)**

- In the three-necked flask equipped with a stirrer and reflux condenser, add 1 mole of hexahydrophthalic anhydride (HHPA).
- Slowly add 2.2 moles of 2-ethylhexanol while stirring. The molar ratio of alcohol to anhydride is a critical parameter to optimize for maximizing the yield of the diester.
- Heat the mixture to 120-140°C with continuous stirring for 1-2 hours. This initial stage leads to the formation of the monoester.

Stage 2: Diesterification (Catalyzed)

- Cool the reaction mixture to below 100°C.

- Carefully add the concentrated sulfuric acid catalyst (0.1-0.3% by weight of the reactants).
- Increase the temperature to 160-180°C and maintain it for 4-6 hours. Water produced during the reaction can be removed azeotropically using toluene and collected in the Dean-Stark trap to drive the reaction to completion.
- Monitor the reaction progress by measuring the acid value of the mixture. The reaction is considered complete when the acid value is below 0.1 mg KOH/g.

Purification:

- Cool the reaction mixture to room temperature.
- Wash the crude product in a separatory funnel with a 5% sodium carbonate solution to neutralize the acidic catalyst and any unreacted monoester.
- Wash with distilled water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the excess 2-ethylhexanol and toluene (if used) by vacuum distillation using a rotary evaporator.
- The final product, di(2-ethylhexyl)-1,2-cyclohexane dicarboxylate (DEHCH), is a clear, oily liquid.

Protocol 2: Preparation of Plasticized PVC Sheets

This protocol follows the general principles for compounding and molding PVC as outlined in relevant ASTM standards.

Materials:

- PVC resin (e.g., K-value 67)
- DEHCH (or other plasticizer for comparison)
- Thermal stabilizer (e.g., calcium/zinc stearate)

- Lubricant (e.g., stearic acid)

Equipment:

- Two-roll mill with heating capabilities
- Hydraulic press with heated platens
- Molding frame

Procedure:

- On the two-roll mill preheated to 160-170°C, mix 100 parts by weight of PVC resin, 50 parts by weight of DEHCH, 2 parts of thermal stabilizer, and 0.5 parts of lubricant.
- Continuously mill the mixture until a homogeneous, flexible sheet is formed (typically 10-15 minutes).
- Cut the milled sheet into pieces that fit the molding frame.
- Place the PVC pieces into the molding frame between two polished metal plates and insert into the hydraulic press preheated to 175-185°C.
- Apply a pressure of 10-15 MPa for 5-10 minutes.
- Cool the mold under pressure to room temperature.
- Remove the pressed PVC sheet and condition it at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing.

Protocol 3: Evaluation of Mechanical Properties (ASTM D2284)

This protocol outlines the determination of tensile strength, elongation at break, and modulus of plasticized PVC.[\[5\]](#)

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Dumbbell-shaped die for cutting specimens

Procedure:

- Cut at least five dumbbell-shaped test specimens from the conditioned PVC sheet using the die.
- Measure the thickness and width of the narrow section of each specimen.
- Set the initial grip separation on the UTM and a crosshead speed (e.g., 50 mm/min).
- Mount a specimen in the grips of the UTM.
- Start the test and record the force and elongation until the specimen breaks.
- From the stress-strain curve, calculate the tensile strength (maximum stress), elongation at break (strain at break), and 100% modulus (stress at 100% strain).

Protocol 4: Evaluation of Plasticizer Migration (ASTM D1239)

This protocol describes a method for determining the loss of plasticizer from PVC when immersed in a solvent.[\[6\]](#)

Materials:

- Plasticized PVC sheet
- Solvent (e.g., n-hexane, 50% ethanol)
- Glass vials with sealed caps

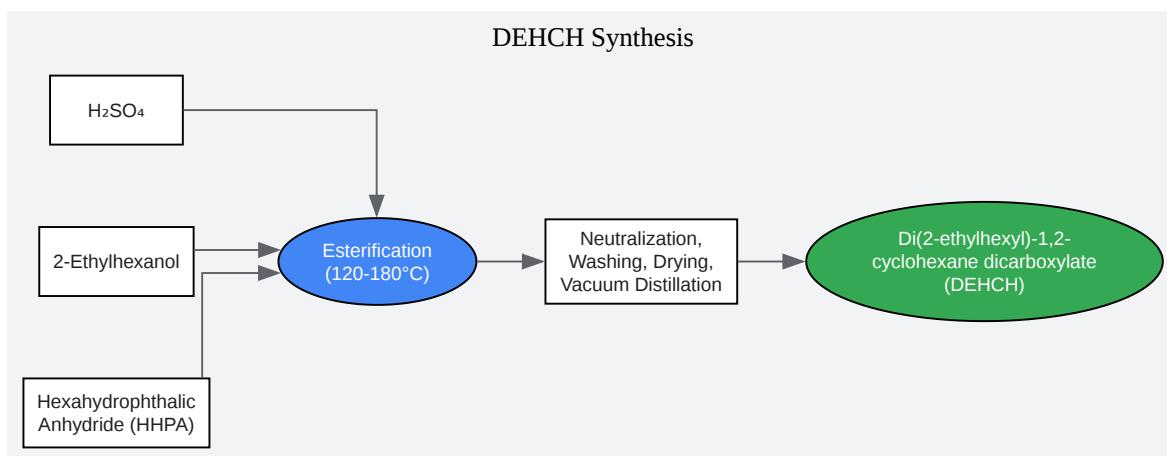
Procedure:

- Cut rectangular specimens of known dimensions (e.g., 25 mm x 50 mm) from the conditioned PVC sheet.

- Accurately weigh each specimen (W_initial).
- Place each specimen in a glass vial and add a sufficient volume of the test solvent to completely immerse it.
- Seal the vials and store them at a constant temperature (e.g., 25°C) for a specified duration (e.g., 24 hours).
- After the immersion period, remove the specimens from the solvent and gently wipe them dry with a lint-free cloth.
- Allow the specimens to air-dry completely in a fume hood.
- Weigh the dried specimens (W_final).
- Calculate the percentage weight loss due to migration: Weight Loss (%) = $[(W_{\text{initial}} - W_{\text{final}}) / W_{\text{initial}}] \times 100$

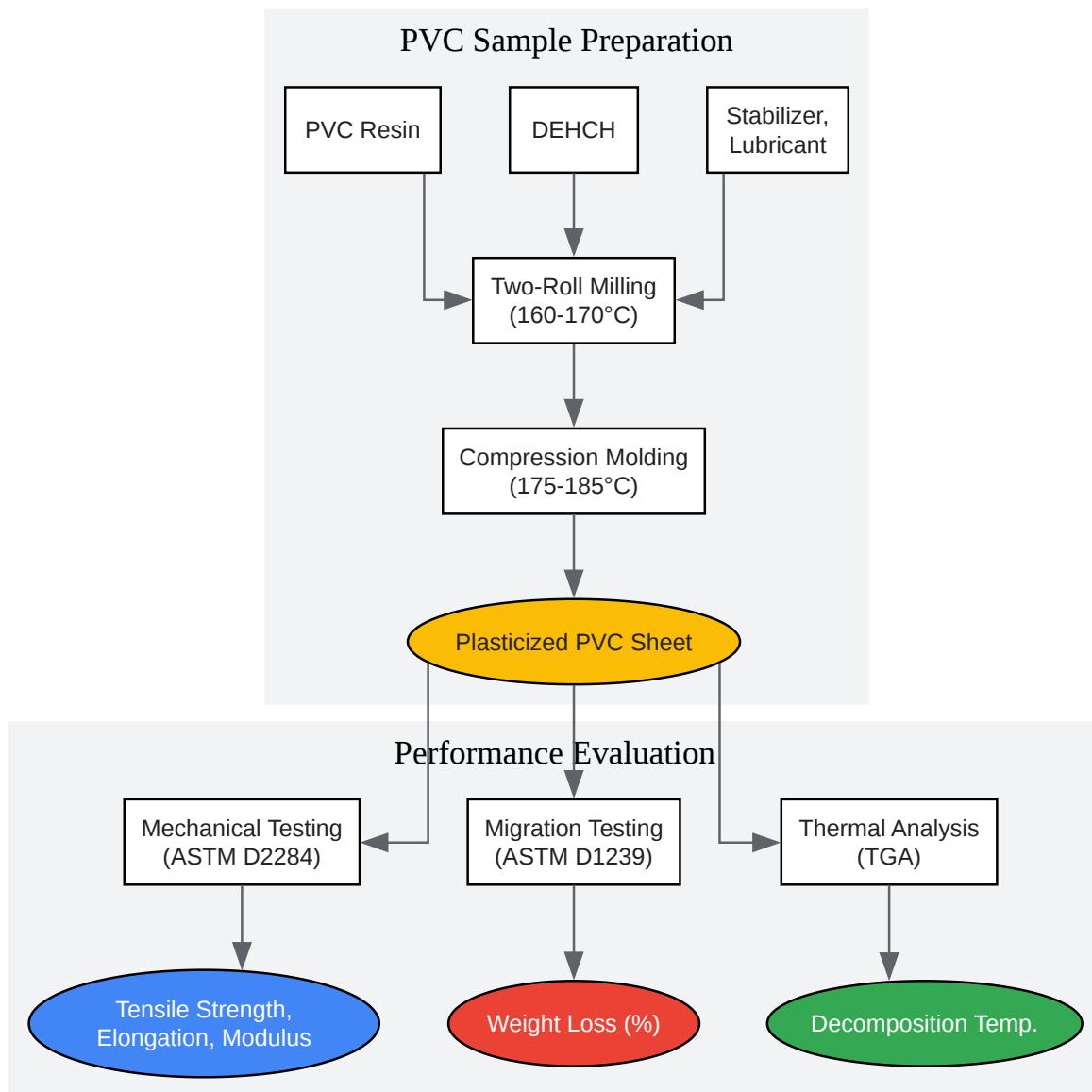
Visualizations

The following diagrams illustrate the key processes described in these application notes.

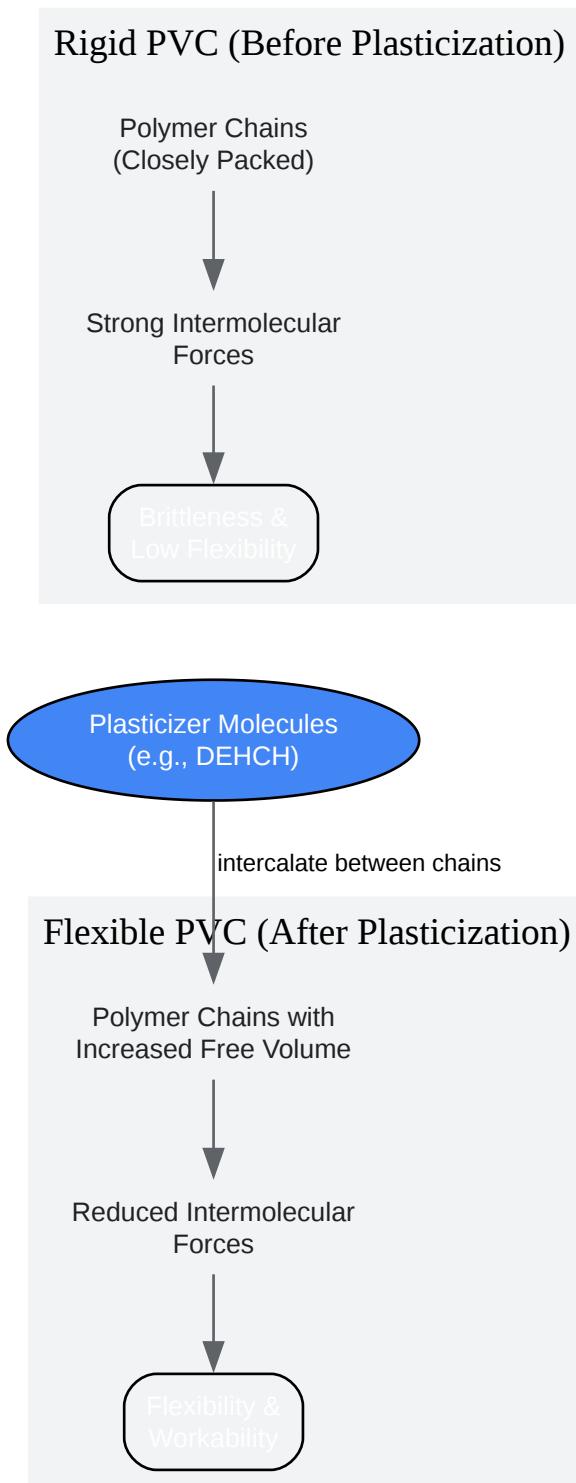


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Caption: Workflow for the synthesis of DEHCH plasticizer.

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Caption: Experimental workflow for PVC plasticizer evaluation.

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Caption: Mechanism of PVC plasticization.

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